



Preparing ML213 Stock Solutions for Cell Culture Applications

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Compound of Interest		
Compound Name:	ML213	
Cat. No.:	B1676641	Get Quote

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides detailed protocols for the preparation of **ML213** stock solutions for use in cell culture experiments. **ML213** is a selective opener of KCNQ2 (Kv7.2) and KCNQ4 (Kv7.4) voltage-gated potassium channels.[1] Proper preparation and storage of **ML213** solutions are critical for ensuring experimental reproducibility and accuracy. This document outlines the necessary materials, step-by-step procedures for dissolution and dilution, and best practices for storage and handling.

Introduction to ML213

ML213, with the chemical name N-(2,4,6-Trimethylphenyl)-bicyclo[2.2.1]heptane-2-carboxamide, is a potent and selective activator of KCNQ2 and KCNQ4 potassium channels.[1] These channels are crucial in regulating neuronal excitability, and their modulation by compounds like **ML213** is of significant interest in neuroscience and drug discovery.[2][3] **ML213** exhibits high selectivity for Kv7.2 and Kv7.4 over other Kv7 family members such as Kv7.1, Kv7.3, and Kv7.5.[1] Its ability to hyperpolarize the resting membrane potential makes it a valuable tool for studying the physiological roles of these specific potassium channels.[1]

ML213 Properties



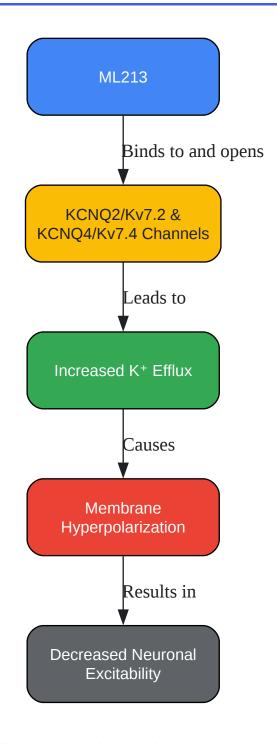
A summary of the key chemical and biological properties of **ML213** is provided in the table below.

Property	Value	Reference
Molecular Weight	257.37 g/mol	[1][4][5]
Molecular Formula	C17H23NO	[1][4][5]
Purity	≥99%	[1][4]
CAS Number	489402-47-3	[1][4]
EC₅o for Kv7.2 (KCNQ2)	230 nM	[1][2][3][4]
EC50 for Kv7.4 (KCNQ4)	510 nM	[1][3][4]
EC₅o for Kv7.5	0.7 ± 0.2 μM	[5][6]
Solubility in DMSO	Up to 50 mM	[1][4]
Solubility in Ethanol	Up to 50 mM	[1][4]

Signaling Pathway and Mechanism of Action

ML213 acts as a positive allosteric modulator of Kv7.2 and Kv7.4 channels. By binding to these channels, it facilitates their opening, leading to an increased potassium ion (K+) efflux. This efflux of positive ions results in hyperpolarization of the cell membrane, making it more difficult for the neuron to reach the threshold for firing an action potential, thereby reducing neuronal excitability.





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Mechanism of action of ML213.

Experimental Protocols Materials

• **ML213** powder (≥99% purity)

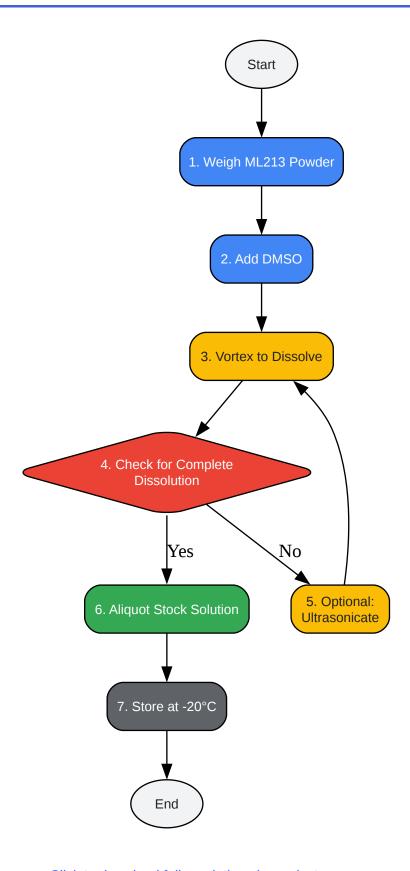


- Dimethyl sulfoxide (DMSO), cell culture grade
- Ethanol (EtOH), absolute, cell culture grade
- Sterile microcentrifuge tubes or vials
- Sterile, nuclease-free water
- · Pipettes and sterile, filtered pipette tips
- Vortex mixer
- · Cell culture medium appropriate for the cell line being used

Preparation of ML213 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of ML213 in DMSO.





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Workflow for preparing ML213 stock solution.



Procedure:

- Calculate the required mass of ML213:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 257.37 g/mol x 1000 mg/g = 2.57 mg
- Weighing:
 - Carefully weigh out 2.57 mg of ML213 powder and place it in a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of cell culture grade DMSO to the tube containing the ML213 powder.
 - Vortex the solution vigorously until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
 - If the compound does not readily dissolve, gentle warming (e.g., in a 37°C water bath) or brief ultrasonication may be used to aid dissolution.[5]
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month or at -80°C for longer-term storage (up to 2 years).[4][5] The solid powder can be stored at +4°C for up to 2 years.[1][5][7]

Preparation of Working Solutions

It is recommended to prepare working solutions fresh for each experiment by diluting the highconcentration stock solution into the appropriate cell culture medium.

Example: Preparation of a 10 µM working solution:



- Thaw a single aliquot of the 10 mM ML213 stock solution at room temperature.
- Perform a serial dilution. For example, to make a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- Add 1 μL of the 10 mM stock solution to 999 μL of pre-warmed cell culture medium.
- Mix thoroughly by gentle pipetting or inverting the tube.
- Apply the working solution to your cell culture as required by your experimental design. Note
 that the final concentration of DMSO in the culture should be kept low (typically ≤ 0.1%) to
 avoid solvent-induced cytotoxicity.

Summary of Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid Powder	+4°C	2 years	[1][5][7]
Solid Powder	-20°C	3 years	[5]
Stock Solution in DMSO/Ethanol	-20°C	Up to 1 month	[4]
Stock Solution in DMSO/Ethanol	-80°C	Up to 2 years	[5]

Note: It is recommended to prepare and use solutions on the same day if possible.[4] Before use, equilibrate the solution to room temperature and ensure no precipitation has occurred.[4]

Safety Precautions

- ML213 is for research use only and is not intended for human or veterinary use.[4]
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Handle DMSO with care as it can facilitate the absorption of other chemicals through the skin.



 All procedures involving the handling of the powder and concentrated stock solutions should be performed in a chemical fume hood.

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